

A Comprehensive Technical Guide to 4,4'-Dimethoxydiphenylamine

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Compound of Interest

Compound Name: 4,4'-Dimethoxydiphenylamine

Cat. No.: B142901

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This technical guide provides an in-depth overview of **4,4'-Dimethoxydiphenylamine**, a chemical compound with significant applications in industrial and research settings. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on the synonyms, chemical properties, and handling of this compound.

Synonyms and Chemical Identifiers

4,4'-Dimethoxydiphenylamine is known by a variety of names across different suppliers and databases. A comprehensive list of these synonyms is provided in Table 1 for easy reference.

Table 1: Synonyms and Identifiers for **4,4'-Dimethoxydiphenylamine**

Type	Identifier
IUPAC Name	4-methoxy-N-(4-methoxyphenyl)aniline[1][2]
CAS Number	101-70-2[1][2][3][4][5][6]
EC Number	202-968-1[1][3][4][7]
Common Synonyms	Bis(4-methoxyphenyl)amine[1][3][6][7][8][9][10] [11]
Di-p-anisylamine[1][2][3][6][7][8][9][10]	
p,p'-Dimethoxydiphenylamine[1][3][6][7][8][9][10]	
Bis(p-anisyl)amine[1][3][5][6][7][8][9][10]	
Bis(p-methoxyphenyl)amine[1][2][3][4][6][7][8][9] [10]	
Di-p-methoxyphenylamine[1][2][3][4][5][6][7][8] [9]	
4-Methoxy-N-(4-methoxyphenyl)benzenamine[4] [6][7][11]	
N-(p-Methoxyphenyl)-p-anisidine[1][6][7][8][10]	
N,N-Bis(4-methoxyphenyl)amine[1][6][7][10][11]	
Trade Names	Termofleks A[1][3][5][6][9]
Difenam[1][7][8][10][11]	
Fenam M[1][7][11]	
Thermoflex[1][7][8][10][11]	
Other Identifiers	UNII: I912MLM9XT[1][7]
DTXSID3025093[1][7]	

Quantitative Chemical Data

A summary of the key physical and chemical properties of **4,4'-Dimethoxydiphenylamine** is presented in Table 2. This data is essential for understanding the compound's behavior in various experimental and industrial conditions.

Table 2: Physical and Chemical Properties of **4,4'-Dimethoxydiphenylamine**

Property	Value	Source
Molecular Formula	C14H15NO2	[1][2][4][5][6][10][11]
Molecular Weight	229.28 g/mol	[2][3]
Appearance	Fine very light gray to silver-gray crystalline solid	[1][4][5][7]
Melting Point	100-104 °C	[12]
Boiling Point	250-255 °C @ 15 Torr	[7][11]
Solubility	Insoluble in water; Soluble in methanol, chloroform (slightly), ethyl acetate (slightly)	[1][5][7]
Density	~1.096 g/cm ³ (estimate)	[5][7]
Flash Point	150.5 ± 13.2 °C	[7][11]

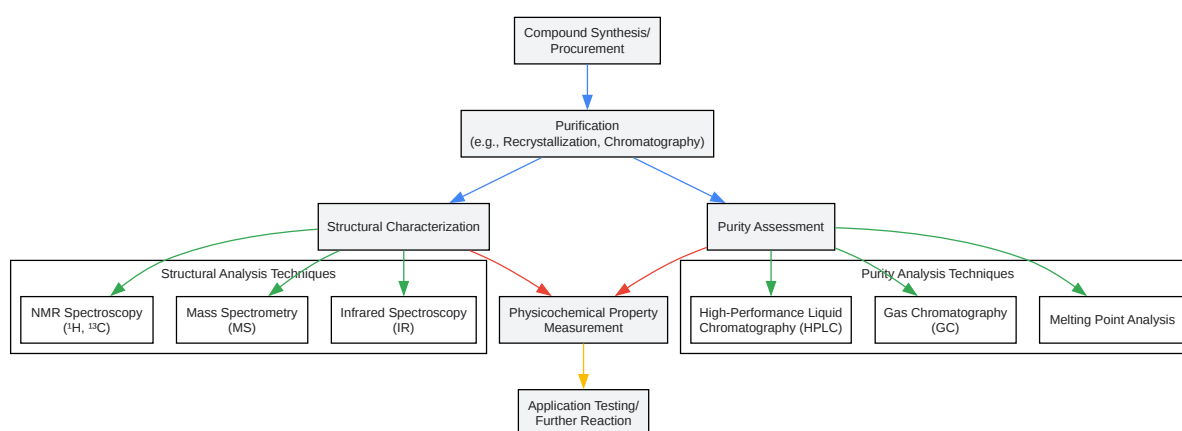
Experimental Considerations and Applications

4,4'-Dimethoxydiphenylamine is primarily utilized as an antioxidant in the rubber industry and as an intermediate in the synthesis of more complex molecules.[4][5] It serves as an electron donor in the development of organic nonlinear optical (NLO) chromophores and in the synthesis of amine electron-donating groups for Dye Sensitized Solar Cells (DSSC).[4][5]

Due to its chemical nature, this compound may be sensitive to prolonged exposure to air and can be slowly oxidized.[1][7] It is incompatible with strong oxidizing agents, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[1][5][7]

General Experimental Workflow

While specific experimental protocols for the synthesis or analysis of **4,4'-Dimethoxydiphenylamine** are proprietary or vary by application, a general workflow for the characterization of a chemical compound like it is outlined below. This workflow is a standardized process in chemical research to ensure the identity, purity, and properties of a substance.



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Caption: General workflow for chemical characterization.

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